

N-Nitrosomorpholine stability and proper storage conditions

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Compound of Interest

Compound Name: *N-Nitrosomorpholine*

Cat. No.: *B3434917*

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N-Nitrosomorpholine (NMOR) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **N-Nitrosomorpholine** (NMOR).

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **N-Nitrosomorpholine**?

A1: **N-Nitrosomorpholine** is stable at room temperature in neutral and alkaline aqueous solutions for over 14 days when protected from light.^[1] However, its stability is reduced in acidic solutions.^[1] It is sensitive to light, especially UV light, which can cause degradation.^{[1][2]} It is also considered air-sensitive and combustible.^{[3][4][5][6]}

Q2: What are the primary factors that cause **N-Nitrosomorpholine** to degrade?

A2: The primary factors leading to the degradation of **N-Nitrosomorpholine** are exposure to light (particularly UV light), acidic conditions, and contact with strong oxidizing agents.^{[1][4][5][6][7]} Heat can also cause decomposition, leading to the emission of toxic fumes of nitrogen oxides.^{[4][5][7]}

Q3: How does light exposure, specifically UVA irradiation, affect NMOR's activity?

A3: Exposure to UVA irradiation can render **N-Nitrosomorpholine** directly mutagenic, even without metabolic activation.[8] A study has shown that this induced mutagenic activity is stable, with about 79% of its damaging potential remaining after 10 days of storage at temperatures of 37°C, 4°C, or -20°C.[8]

Q4: What happens when **N-Nitrosomorpholine** decomposes?

A4: When heated to decomposition, **N-Nitrosomorpholine** emits toxic fumes containing nitrogen oxides.[4][5][7] Photolytic degradation in solution can lead to various reaction products.[9]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results or loss of compound activity.	Degradation of N-Nitrosomorpholine due to improper storage.	Verify storage conditions. Ensure the compound is protected from light, stored at the recommended temperature, and the container is tightly sealed. Consider using a fresh vial of the compound.
Visible change in the appearance of the compound (e.g., color change).	Potential decomposition. N-Nitrosomorpholine is typically a yellow crystalline solid or a golden liquid.[4][5][7] A significant change may indicate degradation.	Do not use the compound if degradation is suspected. Dispose of it according to hazardous waste protocols.
Precipitate formation in N-Nitrosomorpholine solution.	The melting point of N-Nitrosomorpholine is approximately 29°C (84°F).[10] If stored at low temperatures, it may solidify.	Gently warm the solution to room temperature to redissolve the compound. Ensure complete dissolution before use.

Storage and Stability Data

Condition	Recommendation/Observation	Source
Temperature	- Long-term: -20°C (stable for at least 2 years) - Short-term: +4°C - General Refrigeration: 2-8°C or <15°C	[11],[3][4]
Light	Protect from light, especially UV light. Store in the dark.	[1][4][5][6][7]
Atmosphere	Store under an inert gas as it is air-sensitive.	[3]
pH	Stable in neutral and alkaline aqueous solutions. Less stable in acidic solutions.	[1]
Incompatibilities	Incompatible with strong oxidizing agents.	[4][5][6][7]
Container	Store in a tightly closed container in a well-ventilated place.	[12]

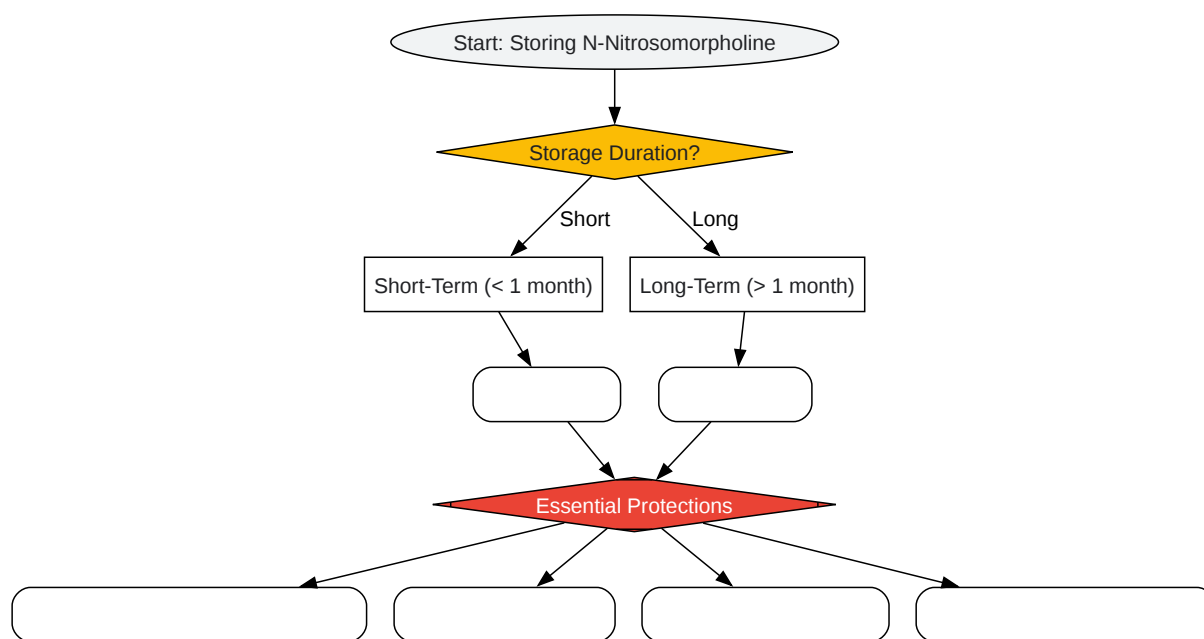
Experimental Protocols

Cited Experiment: Stability of Irradiated **N-Nitrosomorpholine**

- Objective: To investigate the genotoxicity and stability of **N-Nitrosomorpholine** activity following UVA irradiation.
- Methodology:
 - **N-Nitrosomorpholine** was exposed to UVA irradiation.
 - The mutagenic activity of the irradiated NMOR was assessed using the Ames test, both with and without metabolic activation.

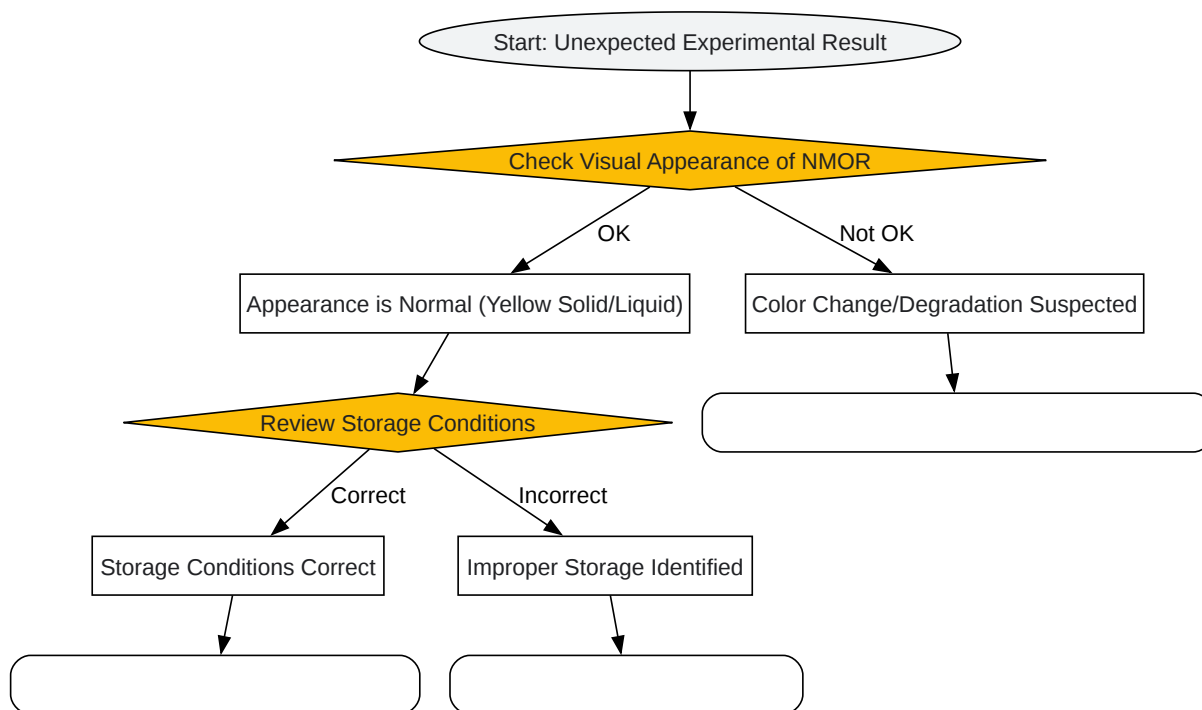
- The stability of the mutagenic activity was evaluated by storing the irradiated NMOR at 37°C, 4°C, and -20°C for 10 days before re-testing its activity.[8]
- Results: The study found that UVA-irradiated NMOR was directly mutagenic. This activity remained stable, with approximately 79% of its damaging potential present after 10 days of storage at the different temperatures.[8]

Visual Guides



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Caption: Decision tree for proper **N-Nitrosomorpholine** storage.



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Caption: Troubleshooting workflow for NMOR-related issues.

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